

Physical and chemical properties of "2-Amino-3-methoxy-4-fluorobenzoic acid"

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Compound of Interest

Compound Name: 2-Amino-3-methoxy-4-fluorobenzoic acid

Cat. No.: B581568

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A Technical Guide to 2-Amino-3-methoxy-4-fluorobenzoic acid

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the known physical and chemical properties of **2-Amino-3-methoxy-4-fluorobenzoic acid**. Given the specificity of this compound, publicly available experimental data is limited. To provide a broader context for researchers, this guide also includes comparative data for structurally related isomers and outlines general synthetic approaches and applications relevant to this class of molecules in drug discovery.

Compound Identification

2-Amino-3-methoxy-4-fluorobenzoic acid is a substituted anthranilic acid derivative. Such molecules are recognized as valuable building blocks in medicinal chemistry, primarily serving as intermediates for the synthesis of more complex active pharmaceutical ingredients (APIs). The strategic placement of amino, methoxy, and fluoro groups on the benzoic acid scaffold allows for diverse chemical modifications.

Identifier	Value	Source
CAS Number	126480-32-8	[1]
Molecular Formula	C ₈ H ₈ FN ₃ O ₃	[2]
Molecular Weight	185.15 g/mol	[2]
Canonical SMILES	<chem>COC1=C(C(=C(C=C1)F)C(=O)O)N</chem>	N/A
InChI Key	N/A	N/A

Physicochemical Properties

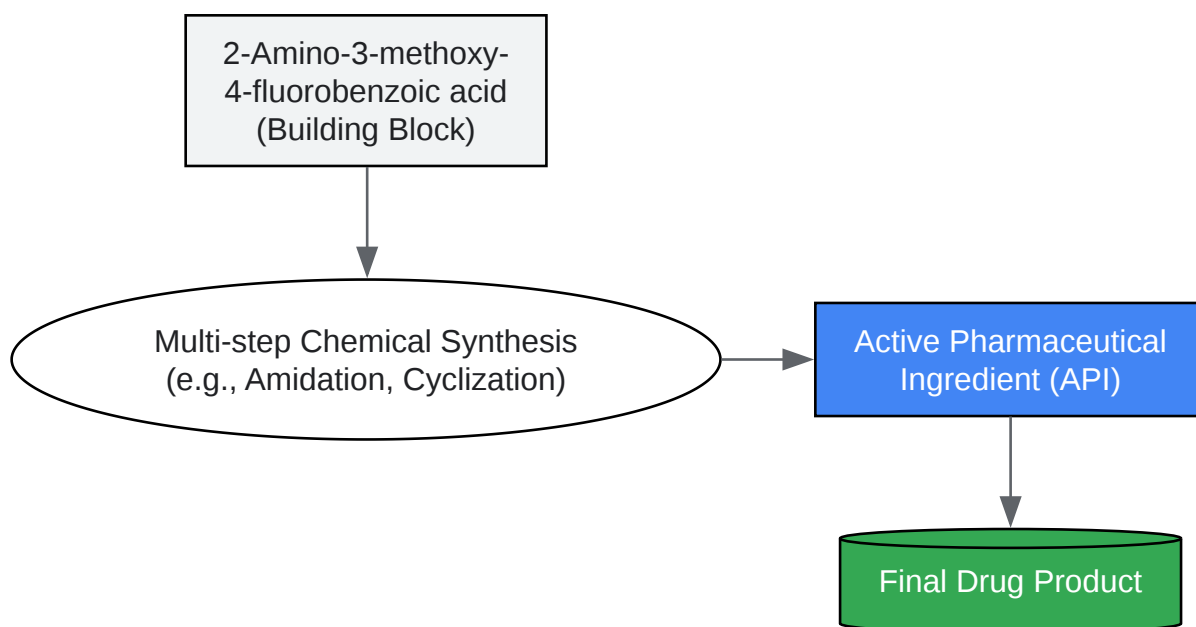
Quantitative experimental data for **2-Amino-3-methoxy-4-fluorobenzoic acid** is not widely reported in public literature. The table below summarizes available information and provides data for closely related isomers to serve as a reference for estimating properties such as melting point and solubility.

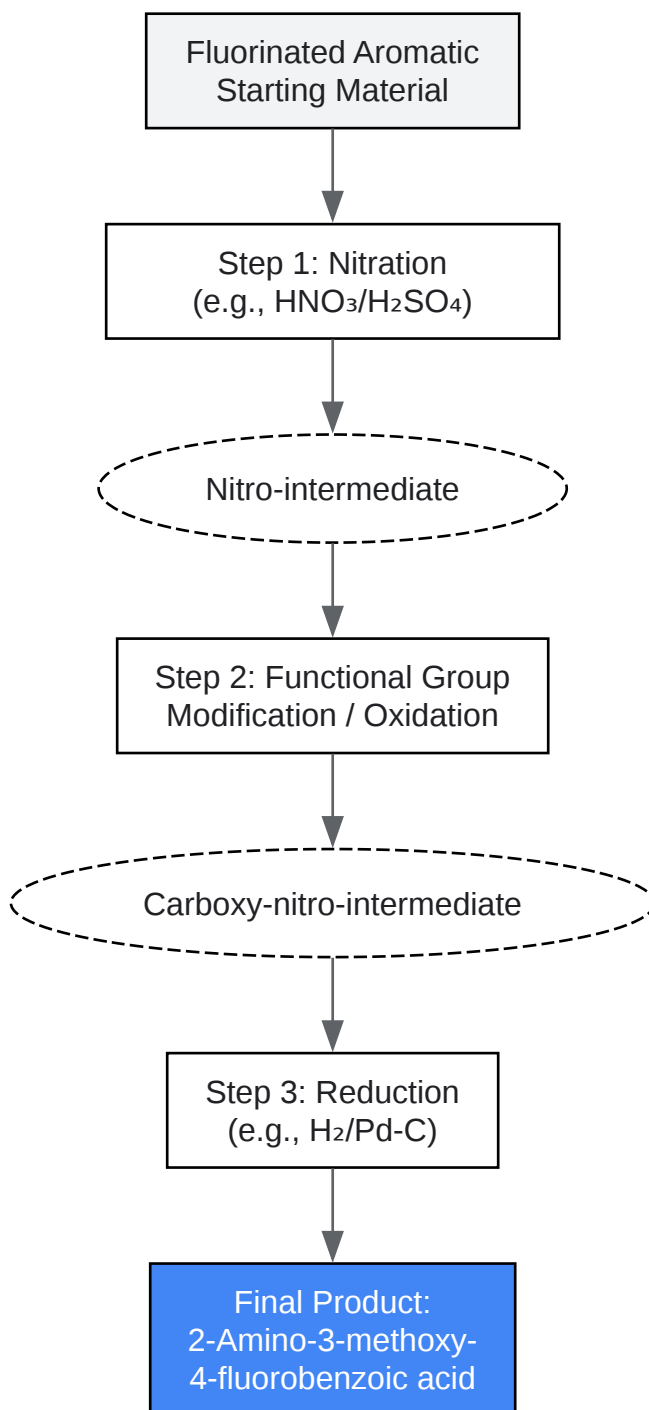
Property	2-Amino-3-methoxy-4-fluorobenzoic acid	2-Amino-3-fluorobenzoic acid	2-Amino-4-fluorobenzoic acid	2-Amino-3-methoxybenzoic acid
Molecular Formula	C ₈ H ₈ FNO ₃	C ₇ H ₆ FNO ₂	C ₇ H ₆ FNO ₂	C ₈ H ₉ NO ₃
Molecular Weight	185.15 g/mol [2]	155.13 g/mol [3][4]	155.13 g/mol [5][6]	167.16 g/mol [7]
Melting Point	Data not available	188 °C[3]	192-196 °C[6]	Data not available
Boiling Point	Data not available	Data not available	Data not available	Data not available
Solubility	Data not available	Data not available	Data not available	Data not available
pKa	Data not available	Data not available	Data not available	Data not available
LogP (Computed)	1.11[8]	1.4[4]	Data not available	1.6[7]

Role in Chemical Synthesis and Drug Development

Fluorinated aminobenzoic acids are critical intermediates in the pharmaceutical industry. The incorporation of a fluorine atom can significantly alter a molecule's pharmacokinetic properties, including metabolic stability, lipophilicity, and binding affinity to biological targets.[9][10]

These compounds serve as versatile scaffolds. The amino and carboxylic acid groups provide reactive handles for building more complex structures, such as heterocycles, which are fundamental components of many drugs. For example, related compounds like 2-Amino-4-fluorobenzoic acid are used in the synthesis of targeted cancer therapies like Afatinib, while 2-Amino-3-fluorobenzoic acid is an intermediate for the anti-inflammatory drug Etodolac.[11][12]





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